Technical Guide: BDP TR Alkyne (CAS 2006345-35-1)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*BDP TR alkyne*
Cat. No.:	*B606005*

Get Quote

Advanced Fluorophore for Bioorthogonal Labeling & Imaging[1]

Executive Summary

BDP TR Alkyne (CAS 2006345-35-1) is a high-performance borondipyrromethene (BODIPY) fluorophore engineered as a superior alternative to Texas Red (ROX) derivatives. Featuring a terminal alkyne handle, this probe is designed for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), enabling precise bioorthogonal labeling of azide-tagged biomolecules.

Unlike traditional rhodamine dyes, BDP TR exhibits exceptional photostability, high quantum yield (~0.9), and pH-independent fluorescence, making it a critical tool for single-molecule microscopy, flow cytometry, and fluorescence polarization assays where signal longevity is paramount.

Chemical & Photophysical Profile

BDP TR functions within the orange-red region of the spectrum, matching the ROX/Texas Red filter sets common in fluorescence microscopy and flow cytometers.

Physicochemical Specifications

© 2026 BenchChem. All rights reserved.

Property	Specification
CAS Number	2006345-35-1
Chemical Name	BDP TR Alkyne (Borondipyrromethene Texas Red Alkyne)
Molecular Formula	$C_{24}H_{18}BF_2N_3O_2S$
Molecular Weight	461.29 Da
Solubility	DMSO, DMF, DCM (Low solubility in water; requires organic co-solvent)
Appearance	Dark colored solid

Spectral Properties

Metric	Value	Notes
Excitation Max	589 nm	Matches 561 nm or 594 nm laser lines
Emission Max	616 nm	Deep red emission, distinct from GFP/FITC
Extinction Coeff.[2] (ε)	~69,000 $M^{-1}cm^{-1}$	High absorptivity for bright signal
Quantum Yield (Φ)	~0.90	Significantly brighter than TRITC/ROX
Stokes Shift	~27 nm	Narrow shift, typical of BODIPY cores

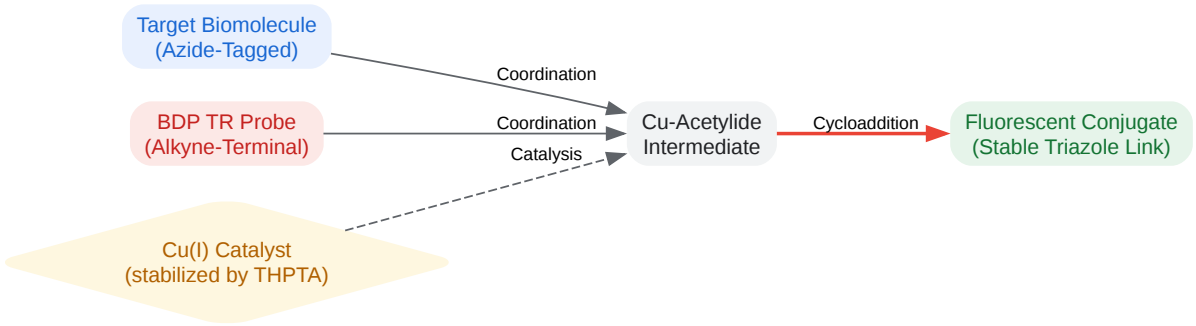
Mechanism of Action: Bioorthogonal Ligation

The core utility of **BDP TR Alkyne** lies in its ability to covalently ligate to azide-modified targets via CuAAC. This reaction is chemically inert to native biological functional groups (amines, thiols, carboxyls), ensuring high specificity.

© 2026 BenchChem. All rights reserved.

Reaction Pathway

The terminal alkyne on the BDP TR scaffold undergoes a 1,3-dipolar cycloaddition with an organic azide in the presence of Cu(I), forming a stable 1,2,3-triazole linkage.[3][4]



Click to download full resolution via product page

Figure 1: Mechanism of Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) utilizing **BDP TR Alkyne**.

Technical Advantages over Legacy Dyes

Researchers often default to Texas Red or ROX. However, BDP TR offers distinct advantages driven by the rigid BODIPY core structure:

- Photostability: BDP dyes lack the ionic charge separation of rhodamines, reducing susceptibility to photobleaching during time-lapse imaging.
- Narrow Emission: The emission spectrum is narrower than Texas Red, reducing spectral bleed-through (crosstalk) into far-red channels (e.g., Cy5).
- pH Insensitivity: Unlike fluorescein and some rhodamine derivatives, BDP TR fluorescence remains stable across a broad pH range (pH 3–10), making it ideal for acidic organelles (lysosomes).

© 2026 BenchChem. All rights reserved.

- Lipophilicity: The neutral core allows for membrane permeability, though this necessitates specific washing steps to remove non-specific hydrophobic binding.

Experimental Protocol: Intracellular Labeling

Context: Labeling of azide-modified nascent proteins (e.g., O-GlcNAc or AHA-labeled proteins) in fixed cells.

Reagents Required[5][6][7][8][9]

- **BDP TR Alkyne** Stock: 5 mM in anhydrous DMSO. Store at -20°C.
- $CuSO_4$ Solution: 100 mM in sterile water.
- THPTA Ligand: 500 mM in sterile water (Protects proteins from Cu-induced oxidation).
- Sodium Ascorbate: 100 mM in sterile water (Prepare fresh; turns yellow if oxidized).
- Fixation Buffer: 4% Paraformaldehyde (PFA) in PBS.

Step-by-Step Workflow

- Fixation & Permeabilization:
  - Fix cells with 4% PFA for 15 min at RT.
  - Wash 3x with PBS.
  - Permeabilize with 0.25% Triton X-100 in PBS for 10 min.
- Click Reaction Cocktail Preparation:
  - Critical: Premix $CuSO_4$ and THPTA before adding to the main buffer to ensure copper chelation.
  - Order of Addition (for 1 mL reaction buffer):

    1. PBS: 860 µL

© 2026 BenchChem. All rights reserved.

2. $CuSO_4$ (100 mM): 20 µL (Final: 2 mM)

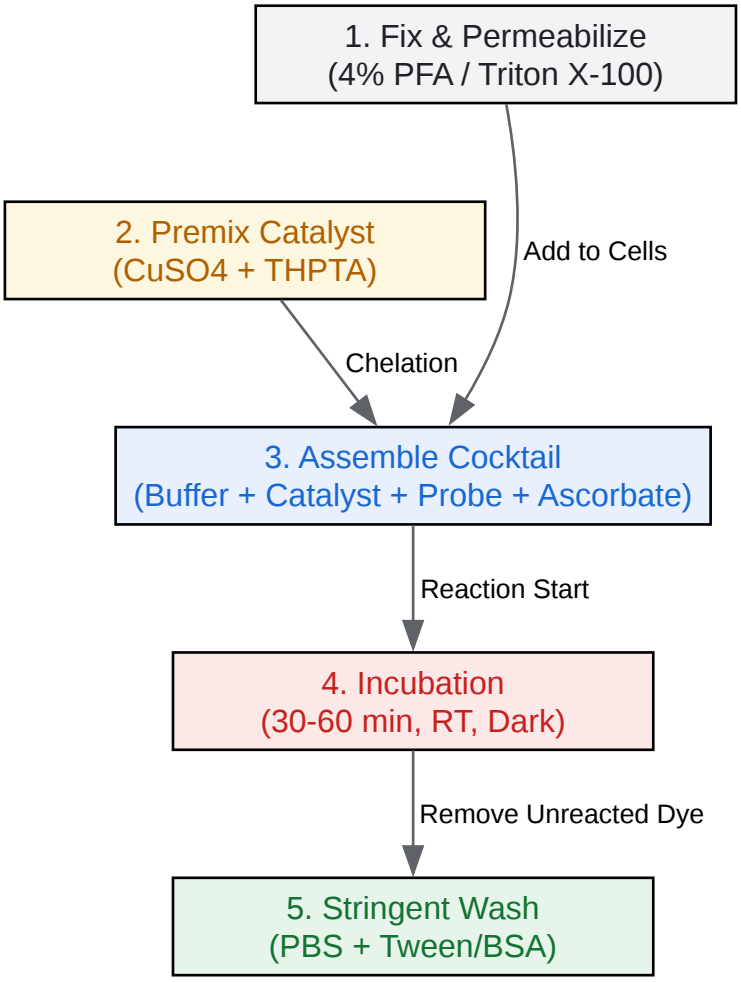
3. THPTA (500 mM): 10 µL (Final: 5 mM) -> Vortex and incubate 2 min.

4. **BDP TR Alkyne** (5 mM): 1-5 µL (Final: 5-25 µM)

5. Sodium Ascorbate (100 mM): 100 µL (Final: 10 mM) -> Add last to initiate.

- Labeling:
  - Add the reaction cocktail immediately to cells.
  - Incubate for 30–60 minutes at Room Temperature in the dark.
- Post-Labeling Wash:
  - Remove cocktail.
  - Wash 3x with PBS containing 1% BSA or 0.1% Tween-20 to remove excess hydrophobic dye.
  - Note: Because BDP TR is hydrophobic, an organic wash (e.g., 50% MeOH in PBS) can be used if background is high and protein targets are stable.
- Imaging:
  - Mount and image using Texas Red / mCherry filter sets (Ex 561/594, Em 610-630).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Optimized workflow for in situ Click labeling using **BDP TR Alkyne**.

Troubleshooting & Optimization

© 2026 BenchChem. All rights reserved.

Issue	Probable Cause	Corrective Action
High Background	Hydrophobic adsorption of BDP dye.	Increase wash stringency (add 0.1% Tween-20 or 1% BSA). Use a short 50% methanol wash if compatible.
Precipitation	Dye insolubility in aqueous buffer.	Ensure BDP TR stock is fully dissolved in DMSO. Do not exceed 25 µM final concentration.
No Signal	Copper oxidation or Ascorbate degradation.	Use fresh Sodium Ascorbate (must be white/crystalline, not yellow). Maintain 1:5 Cu:THPTA ratio.[3]
Sample Degradation	Copper toxicity (ROS generation).	Increase THPTA concentration. Reduce incubation time. Perform reaction at 4°C.

References

- Antibodies.com.**BDP TR alkyne** (A270113).[2] Retrieved from [Link][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lumiprobe.com [lumiprobe.com]
- 2. BDP TR alkyne (A270113) | Antibodies.com [antibodies.com]
- 3. broadpharm.com [broadpharm.com]
- 4. broadpharm.com [broadpharm.com]

- To cite this document: BenchChem. [Technical Guide: BDP TR Alkyne (CAS 2006345-35-1)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606005/docs#technical-guide-bdp-tr-alkyne-cas-2006345-35-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check